

Application Notes and Protocols for Reactions Involving 4-Acetylmorpholine

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Compound of Interest

Compound Name: 4-Acetylmorpholine

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These application notes provide detailed protocols for the synthesis, purification, and characterization of **4-Acetylmorpholine**, a versatile intermediate in the pharmaceutical and agrochemical industries.[1][2][3] Additionally, this document outlines its application as a key building block in the synthesis of commercially important fungicides.

Overview of 4-Acetylmorpholine

4-Acetylmorpholine (CAS No. 1696-20-4) is a derivative of morpholine characterized by an acetyl group attached to the nitrogen atom.[4] It is a clear, colorless to slightly yellow liquid at room temperature and is miscible with water.[2][3] Its stable molecular structure and reactivity make it a valuable component in various chemical syntheses.[2]

Physicochemical Properties of 4-Acetylmorpholine

Property	Value
Molecular Formula	C ₆ H ₁₁ NO ₂
Molecular Weight	129.16 g/mol
Boiling Point	240-245 °C
Melting Point	14 °C
Density	1.116 g/mL at 25 °C

(Source: ChemicalBook, PubChem)

Synthesis of 4-Acetylmorpholine

4-Acetylmorpholine is typically synthesized via the acetylation of morpholine using various acetylating agents. Common methods include reaction with acetic anhydride, acetyl chloride, or methyl acetate.

Synthesis using Acetic Anhydride

This method offers high yields and purity and is a common laboratory-scale procedure.[\[5\]](#)

Reaction Scheme:

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add acetic acid as a solvent.
- **Addition of Reactants:** While stirring, slowly add acetic anhydride to the flask. Subsequently, add morpholine dropwise to the solution. An exothermic reaction will occur, raising the temperature to 80-100°C.[\[5\]](#)
- **Reaction Conditions:** Heat the mixture to reflux and maintain for 1-6 hours to ensure the reaction goes to completion.[\[5\]](#)
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. The excess acetic anhydride and acetic acid can be removed by distillation.
- **Purification:** The crude **4-Acetylmorpholine** is then purified by vacuum distillation to obtain the final product.

Quantitative Data:

Parameter	Value	Reference
Molar Ratio (Morpholine:Acetic Anhydride)	1:1 to 1:3	[5]
Reaction Time	1 - 6 hours	[5]
Yield	98%	[5]
Purity	>98%	[5]

Synthesis using Methyl Acetate

This industrial method is performed under pressure and provides high purity product.

Reaction Scheme:

Experimental Protocol:

- Reaction Setup: Charge a pressure reactor with morpholine and methyl acetate.
- Reaction Conditions: Heat the reactor to 100-180°C with a corresponding pressure of 0.5-1.2 MPa.[6] Maintain these conditions for 2-5 hours.[6]
- Work-up: After the reaction, the crude product undergoes flash evaporation to separate the lighter components (methanol, unreacted methyl acetate).[6]
- Purification: The heavier fraction is then subjected to rectification (distillation) to remove unreacted morpholine and purify the **4-Acetylmorpholine**. [6]

Quantitative Data:

Parameter	Value	Reference
Molar Ratio (Morpholine:Methyl Acetate)	1:1.1 to 1:1.2	[6]
Temperature	100 - 180 °C	[6]
Pressure	0.5 - 1.2 MPa	[6]
Reaction Time	2 - 5 hours	[6]
Yield	70 - 79%	
Purity	>99.5%	[6]

Purification of 4-Acetylmorpholine

Due to its high boiling point, vacuum distillation is the preferred method for purifying **4-Acetylmorpholine** to prevent decomposition.[7]

Experimental Protocol for Vacuum Distillation:

- **Apparatus Setup:** Assemble a vacuum distillation apparatus with a round-bottom flask containing the crude **4-Acetylmorpholine**, a short-path distillation head, a condenser, and a receiving flask. Ensure all glassware is free of defects.
- **Vacuum Application:** Connect the apparatus to a vacuum pump and slowly evacuate the system to the desired pressure.
- **Heating:** Gently heat the distillation flask using a heating mantle or oil bath.
- **Fraction Collection:** Collect the fraction that distills at the expected boiling point for the applied pressure. The boiling point of a compound decreases under reduced pressure.[7][8]

Characterization of 4-Acetylmorpholine

The identity and purity of the synthesized **4-Acetylmorpholine** can be confirmed using various analytical techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is used to determine the purity of **4-Acetylmorpholine** and identify any impurities. The mass spectrum of **4-Acetylmorpholine** shows a molecular ion peak corresponding to its molecular weight.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are used to confirm the structure of **4-Acetylmorpholine**. The spectra will show characteristic peaks for the acetyl group and the morpholine ring protons and carbons.

Application of 4-Acetylmorpholine as a Chemical Intermediate

4-Acetylmorpholine is a crucial intermediate in the synthesis of various agrochemicals, particularly fungicides like dimethomorph and flumorph.[\[2\]](#)[\[3\]](#)

Synthesis of Dimethomorph

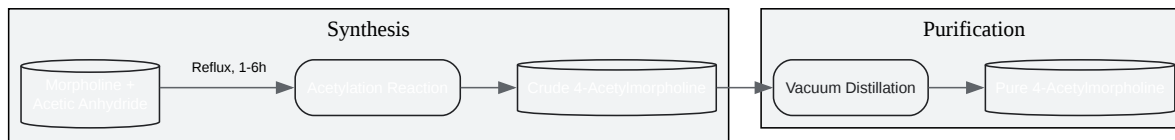
Dimethomorph is synthesized from **4-Acetylmorpholine** and 4-chloro-3,4-dimethoxybenzophenone.[\[1\]](#) The reaction involves a condensation reaction followed by dehydration.[\[9\]](#)

Reaction Overview:

The synthesis involves the reaction of **4-Acetylmorpholine** with a substituted benzophenone in the presence of a catalyst to form an intermediate, which is then dehydrated to yield dimethomorph.[\[1\]](#)[\[9\]](#)

Visualizations

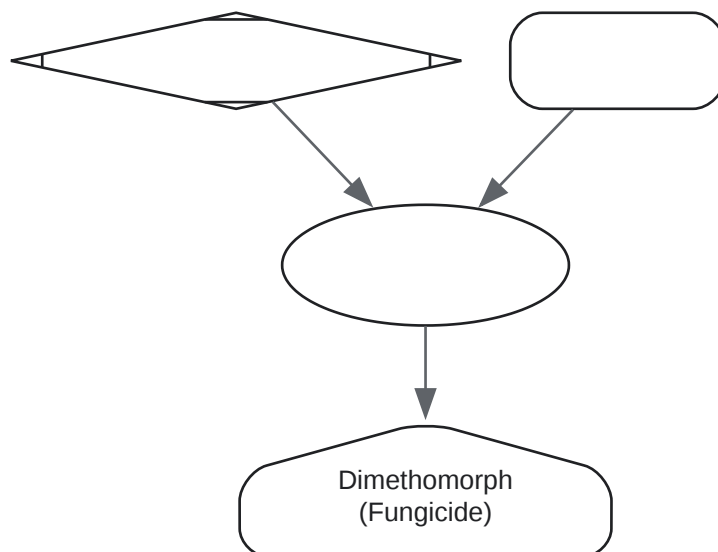
Synthesis and Purification Workflow of 4-Acetylmorpholine



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Caption: Workflow for the synthesis and purification of **4-Acetylmorpholine**.

Role of 4-Acetylmorpholine as a Chemical Intermediate



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Caption: Role of **4-Acetylmorpholine** as an intermediate in fungicide synthesis.

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